



Application Notes and Protocols: Btk-IN-8 In Vitro Kinase Assay

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bruton's tyrosine kinase (Btk) is a critical non-receptor tyrosine kinase involved in B-cell receptor (BCR) signaling pathways, playing a pivotal role in B-cell development, activation, and proliferation.[1] Its dysregulation is implicated in various B-cell malignancies and autoimmune diseases, making it a prominent target for therapeutic intervention.[2][3] **Btk-IN-8** is a potent and selective covalent inhibitor of Btk.[4][5] This document provides a detailed protocol for an in vitro kinase assay to determine the potency of inhibitors like **Btk-IN-8** against the Btk enzyme.

Data Presentation

Table 1: Potency of Btk Inhibitors



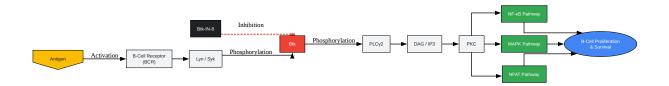
Compound	IC50 (nM)	Kd (nM)	Assay Type
Btk-IN-8	0.22	0.91	In vitro kinase assay
Ibrutinib	0.025 μM (platelet aggregation)	-	Cell-based assay
Acalabrutinib	~0.375 µM (platelet aggregation)	-	Cell-based assay
Zanubrutinib	0.094 μM (platelet aggregation)	-	Cell-based assay
Remibrutinib (LOU064)	1.3	-	In vitro kinase assay
Tolebrutinib (SAR442168)	0.4 / 0.7	-	Cell-based assay (Ramos B cells / HMC microglia cells)
Poseltinib (HM-71224)	1.95	-	In vitro kinase assay

Note: IC50 values can vary depending on the specific assay conditions and cell types used.[6]

Signaling Pathway

Upon B-cell receptor (BCR) engagement, a signaling cascade is initiated, leading to the activation of Btk.[7][8] Activated Btk then phosphorylates and activates phospholipase Cy2 (PLCy2), which in turn triggers downstream pathways like NF-kB, MAPK, and NFAT, ultimately promoting B-cell proliferation and survival.[3][7][8] Btk inhibitors block this cascade by preventing the phosphorylation activity of Btk.





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Caption: Btk Signaling Pathway and Inhibition by Btk-IN-8.

Experimental Protocols

In Vitro Btk Kinase Assay (ADP-Glo™ Format)

This protocol is adapted from general kinase assay procedures and is suitable for determining the IC50 value of inhibitors like **Btk-IN-8**.[9][10] The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during the kinase reaction.

Materials:

- Recombinant active Btk enzyme
- Btk substrate (e.g., Poly (4:1 Glu, Tyr) peptide)
- Btk-IN-8 or other test inhibitors
- ATP
- Kinase Assay Buffer (e.g., 40mM Tris-HCl, pH 7.5, 20mM MgCl2, 0.1mg/ml BSA, 2mM MnCl2, 50µM DTT)[10]
- ADP-Glo[™] Kinase Assay Kit (containing ADP-Glo[™] Reagent and Kinase Detection Reagent)



- White, opaque 96-well or 384-well plates
- Luminometer

Procedure:

- Reagent Preparation:
 - o Prepare the Kinase Assay Buffer.
 - Thaw all reagents on ice.
 - Prepare a stock solution of Btk-IN-8 in DMSO. Then, create a serial dilution of the inhibitor in the Kinase Assay Buffer.
 - Prepare the ATP and substrate solutions in Kinase Assay Buffer at the desired concentrations.
- Kinase Reaction:
 - Add 5 μL of the diluted **Btk-IN-8** inhibitor or vehicle (DMSO) to the wells of the plate.
 - Add 10 μL of a master mix containing the Btk enzyme and substrate to each well.
 - Initiate the kinase reaction by adding 10 μL of the ATP solution to each well.
 - Incubate the plate at 30°C for a specified time (e.g., 15-60 minutes).[9][11]
- Signal Detection:
 - To stop the kinase reaction and deplete the remaining ATP, add 25 μL of ADP-Glo™ Reagent to each well.
 - Incubate the plate at room temperature for 40 minutes.
 - \circ Add 50 μL of Kinase Detection Reagent to each well to convert ADP to ATP and generate a luminescent signal.
 - Incubate the plate at room temperature for 30-60 minutes.



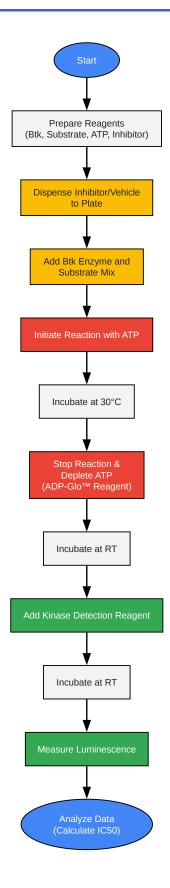




- Measure the luminescence using a plate-reading luminometer.
- Data Analysis:
 - The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity.
 - Plot the luminescence signal against the logarithm of the inhibitor concentration.
 - Calculate the IC50 value by fitting the data to a four-parameter logistic curve.

Experimental Workflow





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Caption: Workflow for the In Vitro Btk Kinase Assay.



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